

Protocol for Dissolving Cy7 NHS Ester in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: Cy7 NHS ester

Cat. No.: B15555449

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

This document provides a detailed protocol for the dissolution of Cyanine7 (Cy7) N-hydroxysuccinimide (NHS) ester in dimethyl sulfoxide (DMSO). **Cy7 NHS ester** is a near-infrared (NIR) fluorescent dye commonly used for labeling biomolecules containing primary amines, such as proteins, antibodies, and amine-modified oligonucleotides.^{[1][2]} Proper dissolution and handling of this reactive dye are critical for successful conjugation and to ensure the integrity of the final labeled product. This protocol outlines the necessary steps, precautions, and storage conditions to maintain the reactivity of the **Cy7 NHS ester**.

Materials and Equipment

- **Cy7 NHS ester**
- Anhydrous (dry) Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer

- Nitrogen gas (optional)

Quantitative Data Summary

The following tables summarize key quantitative data for the dissolution and use of **Cy7 NHS ester**.

Table 1: Solubility of **Cy7 NHS Ester**

Solvent	Solubility	Reference
DMSO	Soluble, approx. 10 mg/mL	[3]
DMF	Soluble, approx. 10 mg/mL	[3]
Dichloromethane	Soluble	
Water	Low solubility	[4]

Table 2: Recommended Stock Solution Concentrations

Concentration (by Mass)	Concentration (Molar)	Solvent	Reference
10 mg/mL	~14.6 mM	Anhydrous DMSO	[1][5][6][7]
1 mg/mL	~1.46 mM	Anhydrous DMSO	[1]
10 mM	-	Anhydrous DMSO	[5][6][8]

Note: The molar concentration is calculated based on a molecular weight of approximately 682.8 g/mol for **Cy7 NHS ester**. This value may vary slightly between suppliers.

Experimental Protocol

This protocol describes the preparation of a **Cy7 NHS ester** stock solution in anhydrous DMSO.

3.1. Pre-dissolution Preparation:

- **Equilibrate Reagents:** Allow the vial of **Cy7 NHS ester** and the anhydrous DMSO to come to room temperature before opening. This is crucial to prevent condensation of moisture, which can hydrolyze the NHS ester and reduce its reactivity.
- **Use Anhydrous DMSO:** It is critical to use anhydrous (dry) DMSO to minimize hydrolysis of the NHS ester. If the DMSO is not new, it is recommended to use a freshly opened bottle or one that has been properly stored to prevent moisture absorption.

3.2. Dissolution Procedure:

- **Aliquot **Cy7 NHS Ester**:** Briefly centrifuge the vial of **Cy7 NHS ester** to ensure all the powder is at the bottom.
- **Add Anhydrous DMSO:** Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mg/mL stock solution, add 100 μ L of DMSO to 1 mg of **Cy7 NHS ester**).^[1]
- **Vortex:** Vortex the vial for a short period to ensure the dye is completely dissolved.^[1] Gentle pipetting up and down can also aid in dissolution. The solution should be a clear, dark green color.

3.3. Handling and Storage of the Stock Solution:

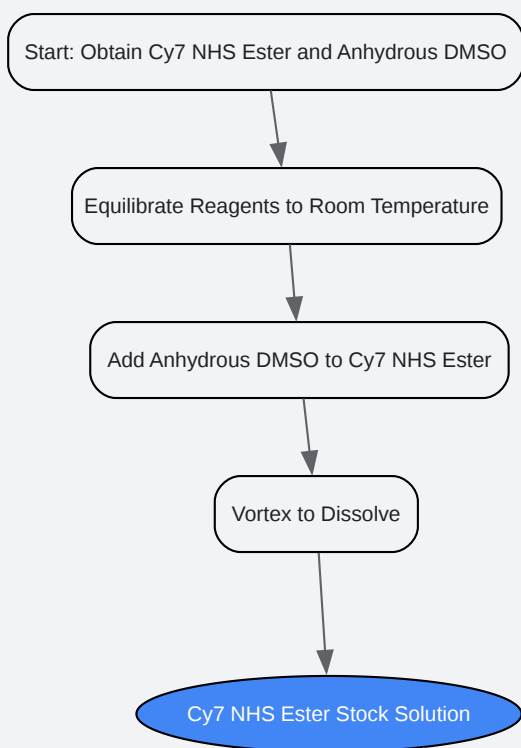
- **Immediate Use:** It is highly recommended to prepare the **Cy7 NHS ester** stock solution immediately before use, as the reactive NHS ester is not very stable in solution.^[1]
- **Short-Term Storage:** If immediate use is not possible, the DMSO stock solution can be stored for a short period. For storage, it is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.^[8] Store at -20°C or -80°C, protected from light and moisture.^{[5][9][10]} Some sources suggest a storage duration of up to 1-2 months at -20°C.^[11]
- **Inert Gas:** For longer-term storage of the stock solution, purging the vial with an inert gas like nitrogen before sealing can help to displace moisture and oxygen, further preserving the reactivity of the ester.^[3]

Experimental Workflow Diagram

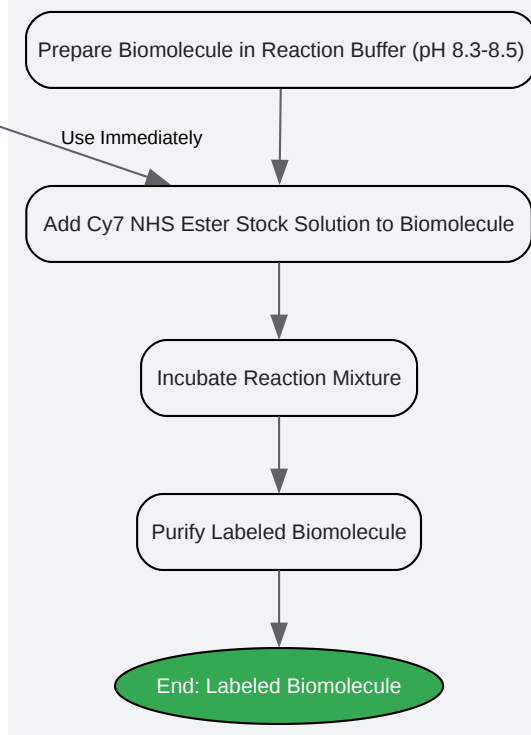
The following diagram illustrates the workflow for preparing and using a **Cy7 NHS ester** DMSO stock solution for biomolecule labeling.

Workflow for Cy7 NHS Ester Dissolution and Labeling

Preparation of Cy7 NHS Ester Stock Solution



Biomolecule Labeling



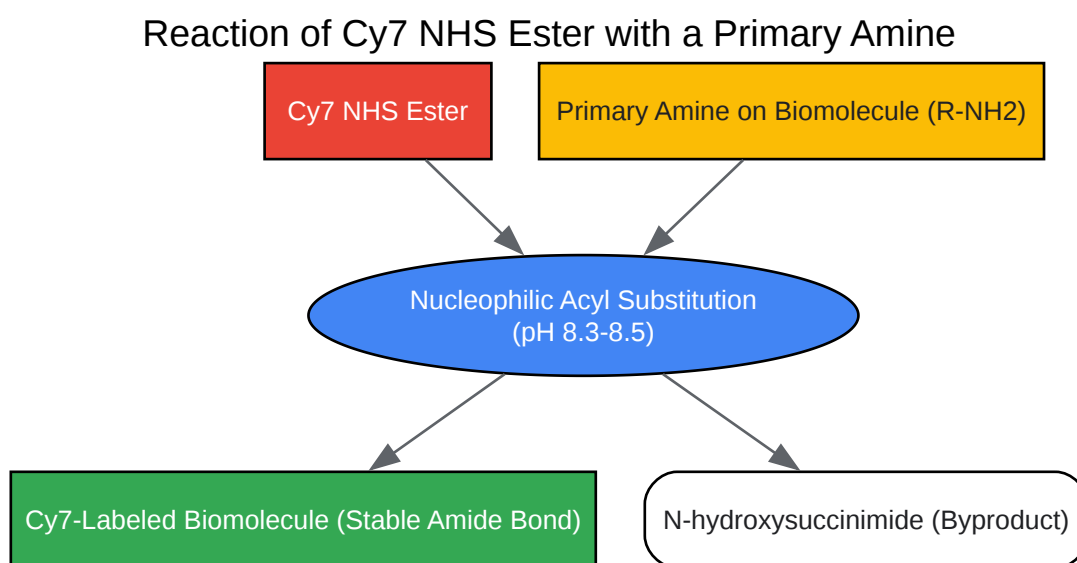
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Caption: Workflow for dissolving **Cy7 NHS ester** and subsequent biomolecule labeling.

Signaling Pathway and Logical Relationships

The reaction between **Cy7 NHS ester** and a primary amine on a biomolecule is a direct conjugation and does not involve a signaling pathway. The logical relationship is a straightforward nucleophilic acyl substitution.



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